

GANT 58 Technical Support Center: Stability, Storage, and Handling

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Compound of Interest

Compound Name: GANT 58

Cat. No.: B1674623

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **GANT 58**.

Frequently Asked Questions (FAQs): Storage and Stability

Q1: How should I store **GANT 58** powder upon receipt?

A: **GANT 58** as a solid powder is stable when stored under appropriate conditions. For optimal long-term stability, it is recommended to store the powder at -20°C.^{[1][2][3]} Some suppliers also indicate storage at 2-8°C is acceptable for shorter periods.

Q2: What is the expected shelf-life of solid **GANT 58**?

A: When stored correctly at -20°C, **GANT 58** powder is stable for at least two to three years.^{[2][3]}

Q3: How should I store **GANT 58** stock solutions?

A: Stock solutions, typically prepared in DMSO, should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C for short-to-mid-term storage or at -80°C for long-term storage.^[4]

Q4: For how long are stock solutions stable?

A: The stability of stock solutions is dependent on the storage temperature. Properly prepared and stored solutions in DMSO can be stable for up to 1 year at -20°C and up to 2 years at -80°C.[3][4] However, for best results, it is always recommended to use freshly prepared solutions or to minimize the storage duration of stock solutions.[1]

GANT 58 Storage Conditions Summary

Form	Storage Temperature	Reported Stability
Solid (Powder)	-20°C	≥ 2-3 years[2][3]
2-8°C	Short-term storage	
Stock Solution (in DMSO)	-20°C	Up to 1 year[4]
-80°C	Up to 2 years[4]	

Frequently Asked Questions (FAQs): Solution Preparation and Handling

Q1: What is the recommended solvent for preparing **GANT 58** stock solutions?

A: The most common and recommended solvent for **GANT 58** is Dimethyl Sulfoxide (DMSO). [2][3] It is also soluble in Ethanol, though this may require gentle warming and sonication.[1] **GANT 58** is insoluble in water.[1]

Q2: My **GANT 58** is not dissolving completely in DMSO. What should I do?

A: If you encounter solubility issues, gentle warming and/or sonication can aid dissolution.[3][4] Ensure you are using a high-purity, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of **GANT 58**. [4] Using a newly opened bottle of DMSO is highly recommended.[4]

Q3: How should I prepare working solutions for in vivo experiments?

A: For in vivo studies, it is strongly recommended to prepare the working solutions fresh on the day of use.[4] These often involve multi-component solvent systems (e.g., DMSO, PEG300, Tween-80, Saline, or Corn Oil) to ensure biocompatibility and solubility.[4]

GANT 58 Solubility Data

Solvent	Reported Solubility	Notes
DMSO	≥18.95 mg/mL[1]	Sonication is recommended to aid dissolution.[3] Use newly opened, anhydrous DMSO.[4]
<hr/>		
>10 mg/mL		
<hr/>		
9.09 mg/mL (23.16 mM)[3]		
<hr/>		
Ethanol	≥14.9 mg/mL[1]	Requires gentle warming and sonication.[1]
<hr/>		
Water	Insoluble[1]	
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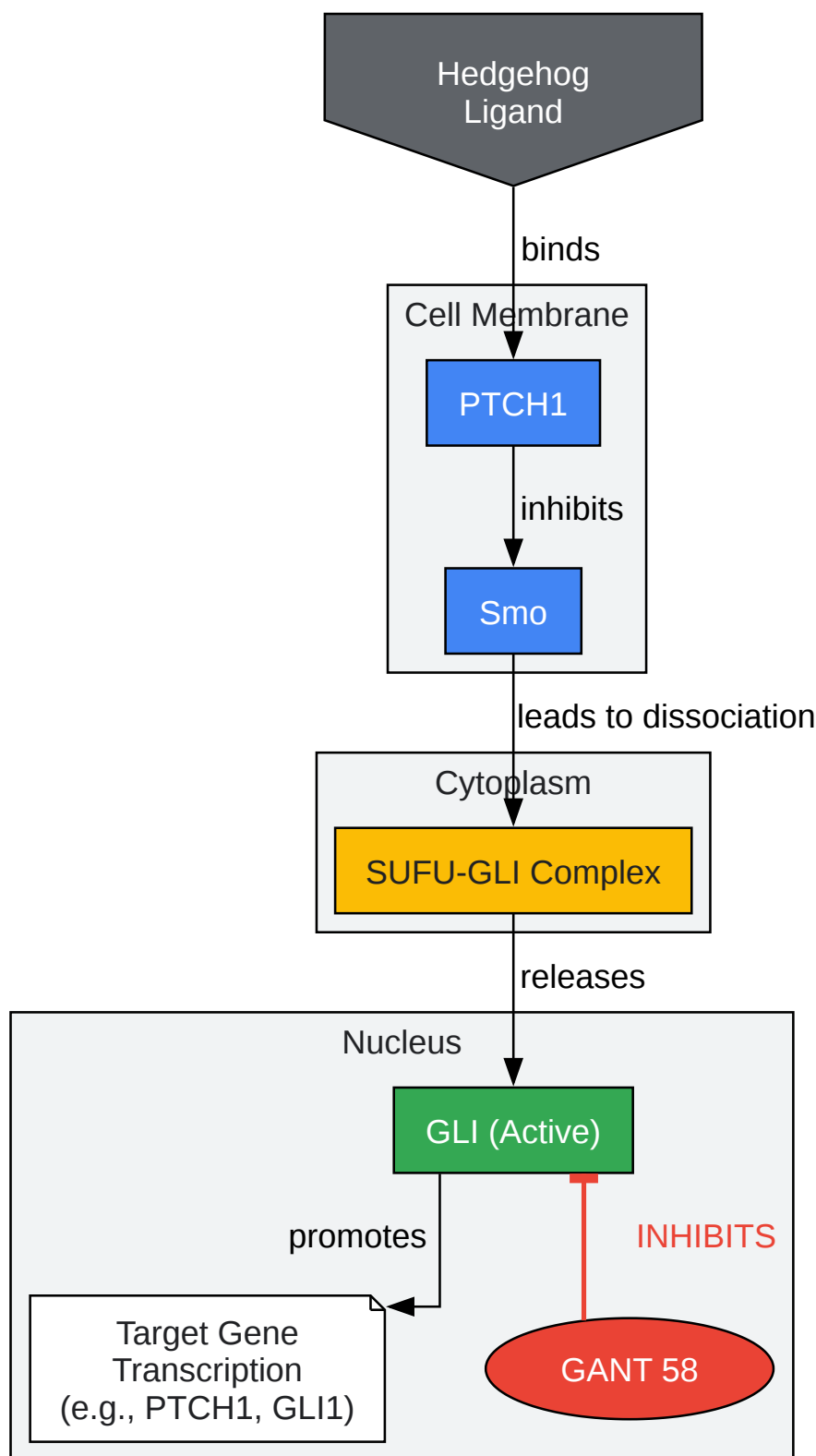
Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM GANT 58 Stock Solution in DMSO

- **Acclimatization:** Allow the vial of **GANT 58** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- **Calculation:** **GANT 58** has a molecular weight of 392.48 g/mol .[4] To prepare a 10 mM stock solution, you will need 3.92 mg of **GANT 58** per 1 mL of DMSO.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO (from a newly opened bottle is best) to the vial of **GANT 58** powder.[4]
- **Mixing:** Vortex the solution thoroughly. If complete dissolution is not achieved, use an ultrasonic bath for 5-10 minutes.[3][4] Gentle warming can also be applied if necessary.
- **Aliquoting and Storage:** Once the **GANT 58** is fully dissolved, dispense the solution into single-use aliquots in sterile, tightly sealed cryovials. Store immediately at -20°C or -80°C, protected from light.

GANT 58 Mechanism of Action

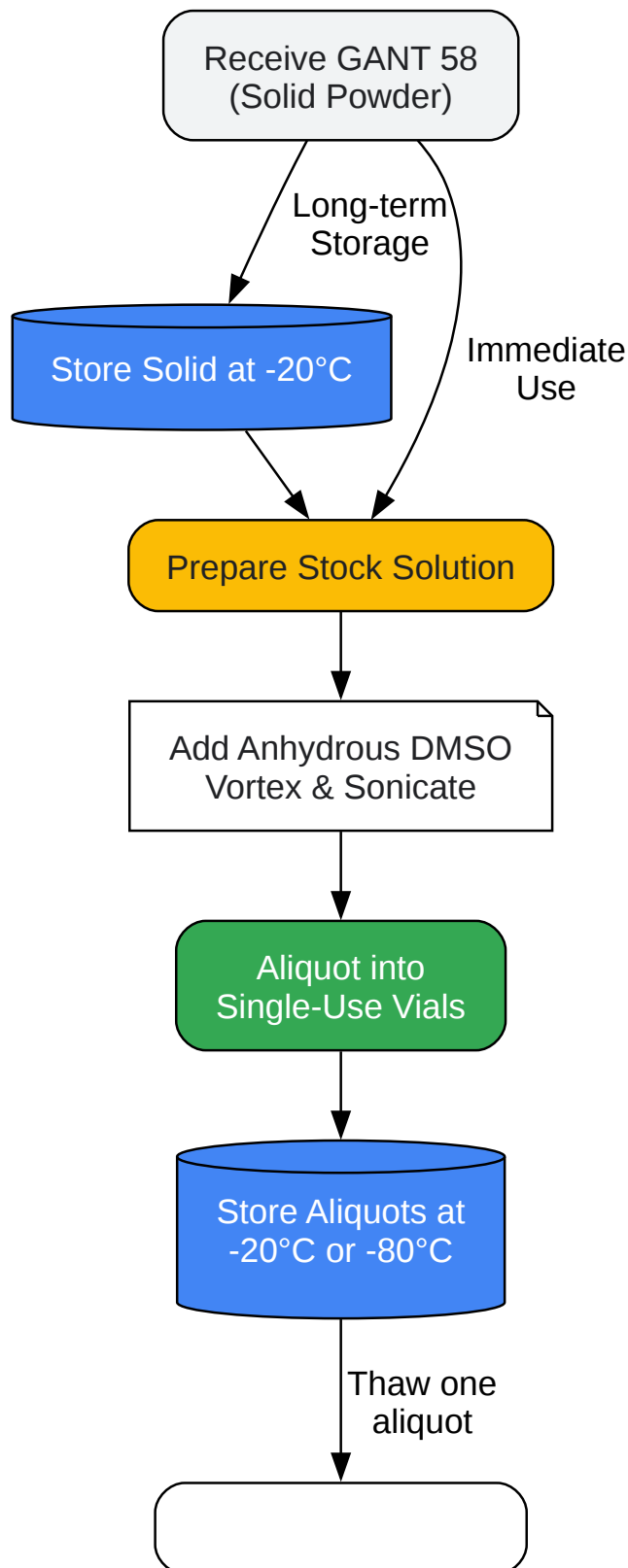
GANT 58 functions as a potent antagonist of the Hedgehog (Hh) signaling pathway. It acts downstream of the transmembrane protein Smoothed (Smo), specifically inhibiting the GLI family of transcription factors.^{[1][3]} By preventing GLI-mediated transcription, **GANT 58** blocks the expression of Hh target genes, which are often implicated in cell proliferation and survival in various cancers.^[1]



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Diagram of the Hedgehog signaling pathway and **GANT 58**'s inhibitory action on GLI.

GANT 58 Preparation and Storage Workflow



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